

thermodynamic properties of concentrated sulfuric acid solutions at various temperatures

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Compound of Interest

Compound Name: Sulfuric acid

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An In-depth Technical Guide to the Thermodynamic Properties of Concentrated **Sulfuric Acid** Solutions

This technical guide provides a comprehensive overview of the key thermodynamic properties of concentrated **sulfuric acid** solutions at various temperatures. The information is intended for researchers, scientists, and drug development professionals who work with **sulfuric acid** and require a thorough understanding of its physical and chemical behavior. This document summarizes essential quantitative data in tabular form, details relevant experimental protocols, and provides visualizations of key workflows.

Thermodynamic Properties Data

The following tables summarize the critical thermodynamic properties of **sulfuric acid** solutions, including density, viscosity, specific heat capacity, and enthalpy of dilution, at various concentrations and temperatures.

Density

The density of **sulfuric acid** solutions is a fundamental property that varies significantly with both concentration and temperature. Generally, density increases with concentration and decreases with increasing temperature.^[1]

Concentration (% w/w)	Temperature (°C)	Density (g/cm ³)
10	20	1.0661
20	20	1.1394
30	20	1.2185
40	20	1.3028
50	20	1.3951
60	20	1.4983
70	20	1.6105
80	20	1.7272
90	20	1.8144
95-98	20	~1.84
100	25	~1.84

Sources:[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Viscosity

The viscosity of **sulfuric acid** is highly dependent on its concentration and temperature. Concentrated **sulfuric acid** is a viscous liquid due to strong intermolecular hydrogen bonding.
[\[6\]](#)

Concentration (% w/w)	Temperature (°C)	Viscosity (mPa·s or cP)
10	20	1.33
20	20	1.89
40	20	3.78
60	20	8.86
80	20	21.3
97	20	27.0
100	25	23.80
100	30	20.10
100	50	11.70
100	75	6.60
100	100	4.10

Sources:[\[7\]](#)[\[8\]](#)[\[9\]](#)

Specific Heat Capacity

The specific heat capacity of **sulfuric acid** solutions varies with concentration and temperature.

Concentration (% w/w)	Temperature (°C)	Specific Heat Capacity (J/g·K)
10	25	3.93
20	25	3.60
40	25	2.97
60	25	2.39
80	25	1.88
98	25	1.42

Source:[10]

Enthalpy of Dilution

The dilution of concentrated **sulfuric acid** is a highly exothermic process, releasing a significant amount of heat.[11] The integral enthalpy of dilution refers to the total heat change when a solution of a given concentration is diluted to a final, lower concentration.

Initial Molality (mol/kg)	Final Molality (mol/kg)	Temperature (°C)	Enthalpy of Dilution (kJ/mol)
1.0	0	25	-15.73
2.0	0	25	-22.89
5.0	0	25	-38.91
10.0	0	25	-56.27
18.0 (Conc.)	~1.8	25	-71.76

Sources:[12][13][14][15]

Experimental Protocols

Accurate measurement of the thermodynamic properties of corrosive substances like concentrated **sulfuric acid** requires specialized equipment and meticulous procedures.

Preparation and Standardization of Sulfuric Acid Solutions

A common laboratory procedure involves the preparation of a **sulfuric acid** solution of a specific molarity, followed by standardization to determine its exact concentration.

Protocol for Preparation of 0.5 M **Sulfuric Acid**:

- Slowly and with constant stirring, add 30 mL of concentrated **sulfuric acid** to approximately 800 mL of purified water in a 1000 mL volumetric flask.[16]

- The dilution process is highly exothermic, so the solution must be allowed to cool to room temperature (25°C).[16]
- Once cooled, add more purified water to bring the final volume to the 1000 mL mark.[17]

Protocol for Standardization:

- Accurately weigh approximately 1.5 g of anhydrous sodium carbonate that has been previously dried at 270°C for one hour.[16]
- Dissolve the sodium carbonate in 100 mL of distilled water.[16]
- Add 0.1 mL of methyl red indicator to the sodium carbonate solution.[16]
- Titrate the solution with the prepared **sulfuric acid** from a burette with constant stirring until the solution turns a faint pink.[16][17]
- Heat the solution to boiling, then cool it and continue the titration until the faint pink color is no longer affected by further boiling.[16][17]
- The exact molarity is calculated based on the reaction stoichiometry between **sulfuric acid** and sodium carbonate.[16]

Measurement of Thermodynamic Properties

Various experimental techniques are employed to measure the thermodynamic properties of solutions.

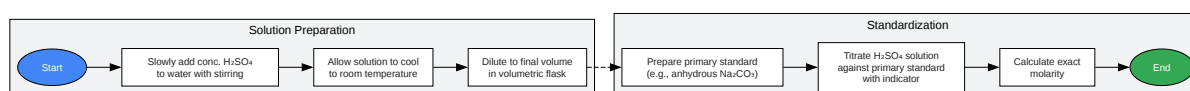
- Density: Density is typically measured using a hydrometer or a pycnometer.[1][18] For high precision, a vibrating tube densimeter can be used, which measures the oscillation frequency of a U-shaped tube filled with the sample.
- Viscosity: Viscosity is often determined using a suspended-level viscometer, such as an Ubbelohde type.[18] The time it takes for a specific volume of the liquid to flow through a capillary is measured under controlled temperature conditions.
- Heat Capacity and Enthalpy of Dilution: These properties are measured using calorimetry. [12][19]

- Differential Scanning Calorimetry (DSC): This technique measures the difference in the amount of heat required to increase the temperature of a sample and a reference.[19]
- Isothermal Titration Calorimetry (ITC): Can be used to measure the heat released or absorbed during the dilution of a solution.
- Adiabatic Calorimetry: A highly accurate but slower method where the sample is thermally isolated from its surroundings.[19]
- Solution Calorimetry: Involves dissolving a substance in a solvent to measure the enthalpy of solution or reaction.[19]

For corrosive and hazardous materials like **sulfuric acid**, all experimental work must be conducted in a well-ventilated fume hood, with appropriate personal protective equipment (PPE), including acid-resistant gloves, safety goggles, and a lab coat.[20][21]

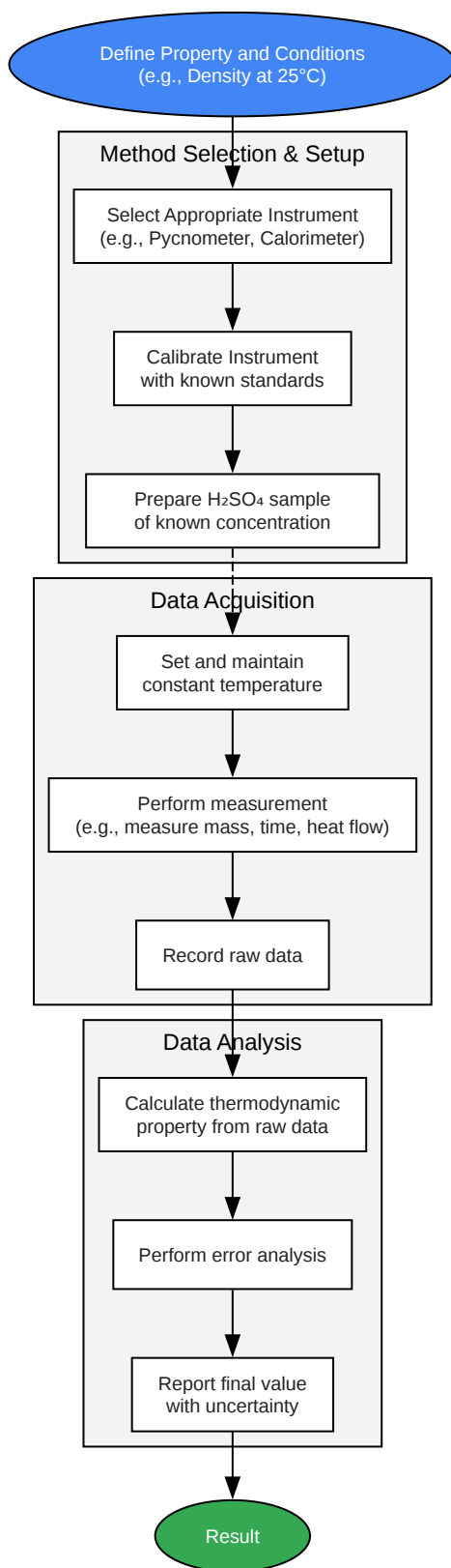
Visualizations

The following diagrams illustrate key experimental workflows.



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Caption: Workflow for the preparation and standardization of a **sulfuric acid** solution.



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Caption: Generalized workflow for the experimental determination of a thermodynamic property.

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